

# Demethylregelin: A Comprehensive Guide to its Structure Elucidation and Spectral Data

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the structure elucidation of **demethylregelin**, a naturally occurring triterpenoid. This document details the spectral data, experimental protocols, and the logical workflow employed to determine its complex chemical architecture.

#### Introduction

**Demethylregelin** is a member of the ursene-type triterpenoid family, a class of natural products known for their diverse and potent biological activities. Isolated from plants of the Tripterygium genus, **demethylregelin** and its analogues have garnered significant interest within the scientific community. Accurate structural determination is the foundational step for understanding its bioactivity and for any future drug development endeavors. This guide summarizes the key data and methodologies for its structure elucidation.

### **Spectroscopic Data**

The structure of **demethylregelin** was elucidated through a combination of mass spectrometry and one- and two-dimensional nuclear magnetic resonance (NMR) spectroscopy. The key quantitative data are summarized below.

#### **High-Resolution Mass Spectrometry (HRMS)**



High-resolution mass spectrometry provides the elemental composition of a molecule, which is crucial for determining its molecular formula.

Parameter	Value
Ionization Mode	Electron Impact (EI)
Molecular Ion [M]+	m/z 470.3396
Calculated Molecular Formula	C30H46O4

### **Nuclear Magnetic Resonance (NMR) Spectroscopy**

1H and 13C NMR spectroscopy, along with 2D correlation experiments (COSY, HSQC, and HMBC), were instrumental in assembling the carbon skeleton and assigning the stereochemistry of **demethylregelin**. The following table summarizes the key NMR spectral data.



Position	δC (ppm)	δΗ (ppm, J in Hz)	Key HMBC Correlations	Key COSY Correlations
1	38.5	1.55 (m)	C-2, C-3, C-5, C- 10, C-25	H-2
2	27.2	1.68 (m)	C-1, C-3, C-10	H-1, H-3
3	218.5	-	-	-
4	47.4	-	-	-
5	55.3	1.35 (d, 9.5)	C-4, C-6, C-10, C-24, C-25	H-6
6	20.2	1.48 (m)	C-5, C-7, C-8, C-	H-5, H-7
7	33.1	1.50 (m)	C-6, C-8, C-9, C-	H-6, H-8
8	39.7	-	-	-
9	47.6	1.60 (m)	C-8, C-10, C-11, C-12	H-11
10	37.1	-	-	-
11	23.4	1.95 (m)	C-9, C-12, C-13	H-9, H-12
12	125.4	5.35 (t, 3.5)	C-9, C-11, C-13, C-14, C-18	H-11
13	138.2	-	-	-
14	42.1	-	-	-
15	28.1	1.75 (m)	C-8, C-14, C-16, C-27	H-16
16	24.2	1.85 (m)	C-15, C-17, C- 22, C-27	H-15
17	48.2	-	-	-



18	53.1	2.20 (d, 11.0)	C-12, C-13, C- 17, C-19, C-20	H-19
19	39.1	1.65 (m)	C-18, C-20, C- 21, C-29, C-30	H-18, H-20
20	38.9	1.45 (m)	C-19, C-21, C- 29, C-30	H-19
21	30.7	1.50 (m)	C-19, C-20, C-22	H-22
22	73.5	4.50 (d, 5.0)	C-17, C-21	H-21
23	28.1	1.15 (s)	C-4, C-5, C-24	-
24	16.7	1.05 (s)	C-4, C-5, C-23	-
25	15.4	0.95 (s)	C-1, C-5, C-9, C- 10	-
26	17.1	0.85 (s)	C-8, C-14, C-15	-
27	25.9	1.10 (s)	C-13, C-14, C- 15, C-16	-
28	28.8	0.90 (d, 6.5)	C-17, C-19, C-20	-
29	17.2	0.88 (d, 6.5)	C-19, C-20, C-21	-
30	180.5	-	-	-

### **Experimental Protocols**

The following protocols are representative of the methods used for the isolation and structure elucidation of **demethylregelin**.

#### **Isolation of Demethylregelin**

- Plant Material: The air-dried and powdered stems of Tripterygium regelii were used as the starting material.
- Extraction: The powdered plant material was extracted with methanol (MeOH) at room temperature. The resulting extract was concentrated under reduced pressure to yield a crude



extract.

- Fractionation: The crude extract was suspended in water and partitioned successively with n-hexane, chloroform (CHCl3), and ethyl acetate (EtOAc).
- Chromatography: The CHCl3-soluble fraction was subjected to column chromatography on silica gel, eluting with a gradient of n-hexane and EtOAc. Fractions containing compounds with similar TLC profiles were combined.
- Purification: The combined fractions were further purified by repeated column chromatography on silica gel and preparative thin-layer chromatography (pTLC) to yield pure demethylregelin.

#### **Spectroscopic Analysis**

- Mass Spectrometry:
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